

In-Depth Technical Guide: Bempedoic Acid Impurity 1-d4

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Compound of Interest

Compound Name: *Bempedoic acid impurity 1-d4*

Cat. No.: *B12389229*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Bempedoic Acid Impurity 1-d4**, a critical component in the analytical and pharmacokinetic research of bempedoic acid. This document outlines its molecular characteristics and provides a logical framework for its relationship with the parent drug.

Core Compound Data

Bempedoic acid is a medication used for the treatment of hypercholesterolemia. During its synthesis and storage, various impurities can arise. Bempedoic Acid Impurity 1 is one such related substance. For quantitative analytical purposes, a stable isotope-labeled internal standard is often required. **Bempedoic Acid Impurity 1-d4** serves this role, being a deuterium-labeled analog of Bempedoic Acid Impurity 1.^[1] Its use as an internal standard in methods like mass spectrometry and liquid chromatography enhances the accuracy of quantifying bempedoic acid in biological samples.^[1]

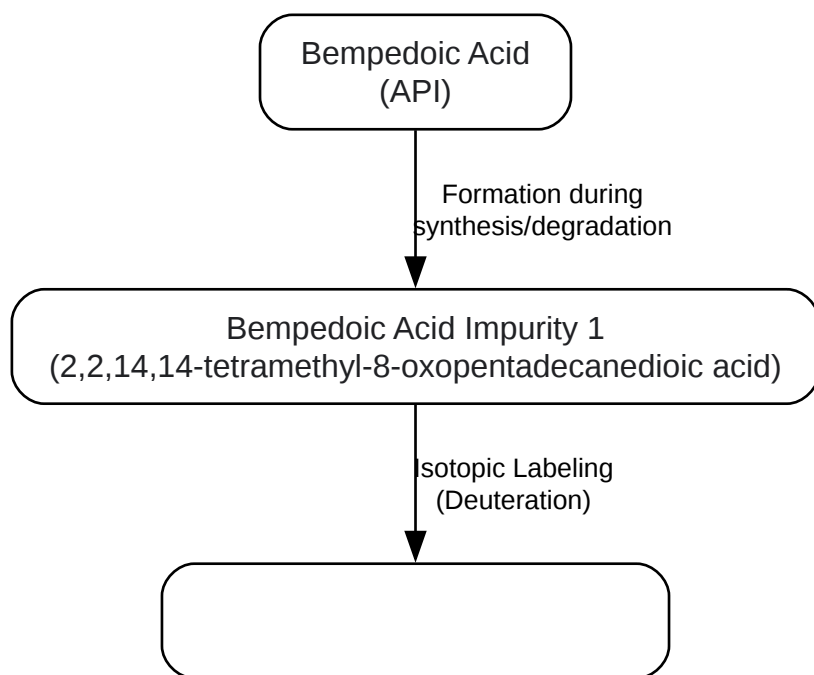
Quantitative Data Summary

The table below summarizes the key molecular information for bempedoic acid, its non-deuterated impurity 1, and the deuterated Impurity 1-d4.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Bempedoic Acid	738606-46-7	C ₁₉ H ₃₆ O ₅	344.49
Bempedoic Acid Impurity 1	413624-71-2	C ₁₉ H ₃₄ O ₅	342.48[2]
Bempedoic Acid Impurity 1-d4	2408132-01-2	C ₁₉ H ₃₀ D ₄ O ₅	346.50[1][2]

Chemical Relationships and Synthesis Logic

The following diagram illustrates the relationship between bempedoic acid, its impurity 1, and the deuterated standard. Bempedoic Acid Impurity 1, identified as 2,2,14,14-tetramethyl-8-oxopentadecanedioic acid, is structurally related to the parent compound.[2] The deuterated version, **Bempedoic Acid Impurity 1-d4**, is synthesized to incorporate four deuterium atoms at the 7, 7, 9, and 9 positions, as indicated by its IUPAC name: 2, 2, 14, 14-tetramethyl-8-oxopentadecanedioic-7, 7, 9, 9-d4 acid.[1][2] This specific labeling provides a distinct mass difference for use in mass spectrometry-based analytical methods.

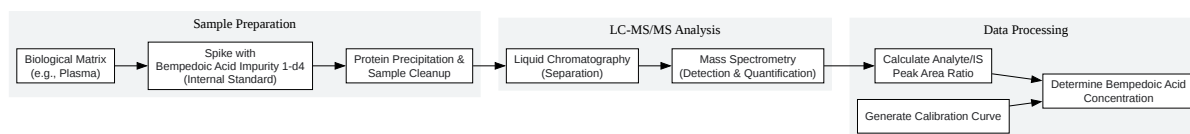


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Logical relationship of Bempedoic Acid and its impurities.

Experimental Protocols

While specific synthesis and analytical method development protocols are proprietary and vary between laboratories, a general workflow for the use of **Bempedoic Acid Impurity 1-d4** as an internal standard in a quantitative LC-MS (Liquid Chromatography-Mass Spectrometry) assay is described below.



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References

- 1. veeprho.com [veeprho.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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